

Application Notes and Protocols for Beht Triflate in SN2 Reactions

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Compound of Interest

Compound Name: *Beht triflate*
CAS No.: 3075704-21-8
Cat. No.: B16301038

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Introduction

(1,2-Bis(ethoxycarbonyl)hydrazineyl)triphenylphosphonium triflate (**Beht triflate**) is a novel, bench-stable Mitsunobu-type reagent that facilitates the mild and stereospecific S_N2 substitution of alcohols.[1][2] This reagent has emerged as a powerful tool in synthetic and medicinal chemistry, particularly for its ability to overcome the pKa limitations of traditional Mitsunobu reactions, thus enabling the use of a broader range of nucleophiles, including weakly acidic primary and secondary amines ($pK_a > 11$).[2][3] **Beht triflate** allows for the direct, one-step conversion of alcohols into a variety of functional groups, including amines, thiols, ethers, azides, and cyanides, with high yields and excellent stereospecificity, proceeding via a classic inversion of configuration.[1] The reagent is an air-stable, non-explosive solid that can be easily prepared on a multigram scale, offering a safer and more user-friendly alternative to traditional Mitsunobu reagents.[1] Its utility has been demonstrated in the synthesis of valuable chiral compounds, including the pharmaceutical agent clopidogrel (Plavix®).[1]

Data Presentation

The following tables summarize the quantitative data for the S_N2 reactions of various alcohols with a range of nucleophiles using **Behr triflate**.

Table 1: Reaction of Benzyl (S)-(-)-lactate with Various Nucleophiles

Entry	Nucleophile	Product	Yield (%)	Enantiospecificity (%)
1	L-Phenylalanine methyl ester	89	>99	
2	Benzylamine	85	>99	
3	Aniline	78	>99	
4	Thiophenol	92	>99	
5	Phenol	88	>99	
6	Benzoic acid	95	>99	
7	Sodium azide	96	97	
8	Potassium cyanide	52	<5	

Table 2: N-Alkylation of H-Phe-OMe with Various Alcohols

Entry	Alcohol	Product	Yield (%)	Diastereomeric Ratio
1	Benzyl alcohol	87	>95:5	
2	(R)-1-Phenylethanol	82	>95:5	
3	(S)-1-Phenylethanol	85	5:95	
4	Cinnamyl alcohol	75	>95:5	
5	Propargyl alcohol	68	>95:5	

Experimental Protocols

Protocol 1: Synthesis of Beht Triflate

This protocol describes the preparation of (1,2-Bis(ethoxycarbonyl)hydrazineyl)triphenylphosphonium triflate (**Beht triflate**).

Materials:

- Triphenylphosphine (Ph_3P)
- Diethyl azodicarboxylate (DEAD)
- Triflic acid (TfOH)
- Anhydrous dichloromethane (DCM)
- Anhydrous diethyl ether

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve triphenylphosphine (1.0 equiv) in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- To the cooled solution, add diethyl azodicarboxylate (1.0 equiv) dropwise with stirring. Maintain the temperature at 0 °C during the addition.
- After the addition of DEAD is complete, add triflic acid (1.0 equiv) dropwise to the reaction mixture. A precipitate will form.
- Allow the reaction to stir at 0 °C for 30 minutes and then warm to room temperature and stir for an additional 1 hour.
- Remove the solvent under reduced pressure to obtain a crude solid.
- Wash the solid with anhydrous diethyl ether to remove any unreacted starting materials and byproducts.

- Dry the resulting white solid under vacuum to yield **Beht triflate**. The product is typically used without further purification.

Protocol 2: General Procedure for the SN2 Reaction of an Alcohol with an Amine Nucleophile

This protocol provides a general method for the stereospecific substitution of an alcohol with a primary or secondary amine using **Beht triflate**.

Materials:

- Alcohol (1.0 equiv)
- Amine nucleophile (1.2 equiv)
- **Beht triflate** (1.2 equiv)
- N,N-Diisopropylethylamine (DIPEA) (1.5 equiv)
- Anhydrous 1,2-dichloroethane (DCE) or dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

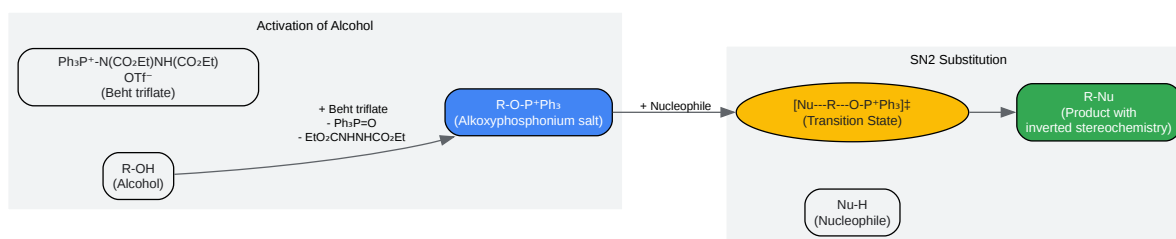
Procedure:

- To a dry reaction vial, add the alcohol (1.0 equiv), amine nucleophile (1.2 equiv), **Beht triflate** (1.2 equiv), and anhydrous DCE or DCM (to make a 0.1 M solution with respect to the alcohol).
- Add N,N-diisopropylethylamine (DIPEA) (1.5 equiv) to the reaction mixture.

- Stir the reaction mixture at room temperature for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x volume of aqueous layer).
- Combine the organic layers and wash with brine.
- Dry the combined organic layers over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., hexanes/ethyl acetate) to afford the pure amine product.

Visualizations

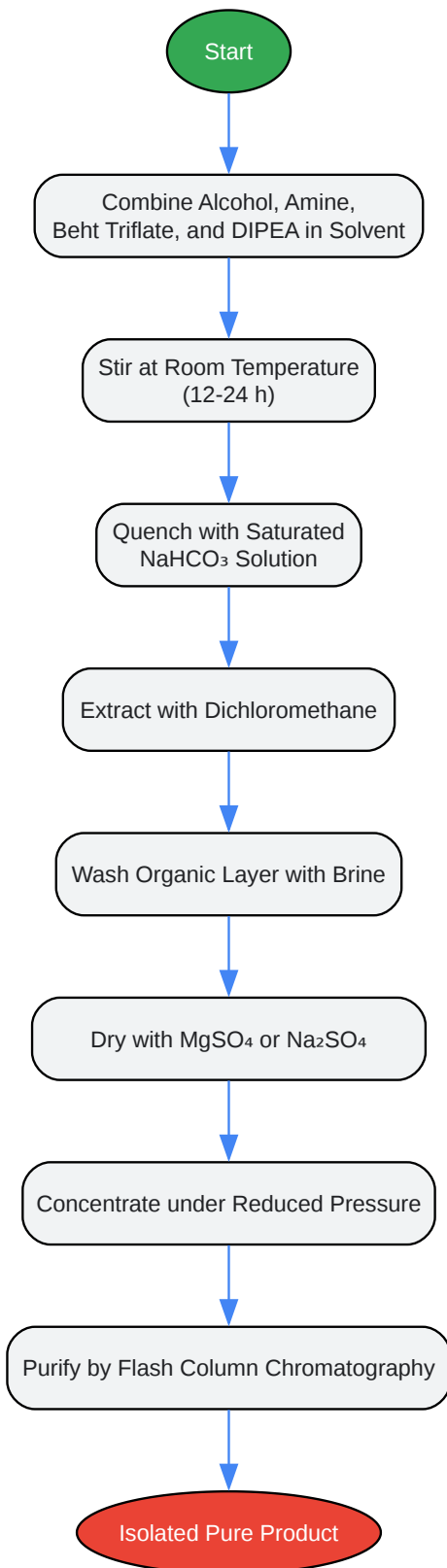
Reaction Mechanism



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Caption: Proposed mechanism for the **Beht triflate**-mediated SN2 reaction.

Experimental Workflow



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